

Navigating the Thermal Landscape of Solvent Red 195: An In-depth Technical Guide

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Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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This technical guide offers a comprehensive overview of the thermal stability and degradation profile of C.I. **Solvent Red 195**, a widely used azo dye in the plastics and synthetic fiber industries. This document is intended for researchers, scientists, and drug development professionals seeking a deeper understanding of the material's performance under thermal stress, providing crucial data for formulation, processing, and safety assessments.

Core Thermal Properties of Solvent Red 195

Solvent Red 195 is recognized for its high thermal stability, a critical attribute for its application in high-temperature processing of polymers such as polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).^{[1][2]} While specific, publicly available thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data for **Solvent Red 195** is limited, technical data sheets consistently report a high heat resistance.

A summary of the available quantitative data is presented in Table 1.

Property	Value	Source(s)
Heat Resistance	280 - 300 °C	^{[3][4]}
Melting Point	~ 216 °C	^[2]
Appearance	Red Powder	^[3]

Table 1: Summary of Thermal Properties for **Solvent Red 195**. This table encapsulates the key thermal stability indicators for **Solvent Red 195** as reported in various technical sources.

Understanding Thermal Degradation: A General Azo Dye Perspective

In the absence of specific degradation studies on **Solvent Red 195**, the thermal decomposition behavior of analogous azo dyes provides valuable insights. The primary mechanism of thermal degradation for azo dyes involves the cleavage of the azo bond ($-N=N-$). This initial fragmentation can lead to the formation of various aromatic compounds. Further decomposition at higher temperatures can result in the breakdown of these aromatic structures.

Experimental Protocols for Thermal Analysis

To ensure accurate and reproducible assessment of the thermal properties of **Solvent Red 195**, standardized experimental protocols are essential. The following sections detail the methodologies for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), which are fundamental techniques in thermal analysis.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **Solvent Red 195** by measuring its mass change as a function of temperature in a controlled atmosphere.

Methodology:

- **Instrumentation:** A high-precision thermogravimetric analyzer.
- **Sample Preparation:** Accurately weigh 5-10 mg of **Solvent Red 195** into a ceramic or platinum TGA pan.
- **Instrument Setup:**
 - Purge the TGA furnace with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- **Temperature Program:**

- Equilibrate the sample at 30 °C.
- Heat the sample from 30 °C to a final temperature of 600 °C at a controlled, linear heating rate of 10 °C/min.
- Data Acquisition: Continuously record the sample's weight as a function of temperature.
- Data Analysis: Analyze the resulting TGA curve (weight % vs. temperature) to determine the onset of decomposition, temperatures of maximum weight loss, and residual mass.

Differential Scanning Calorimetry (DSC)

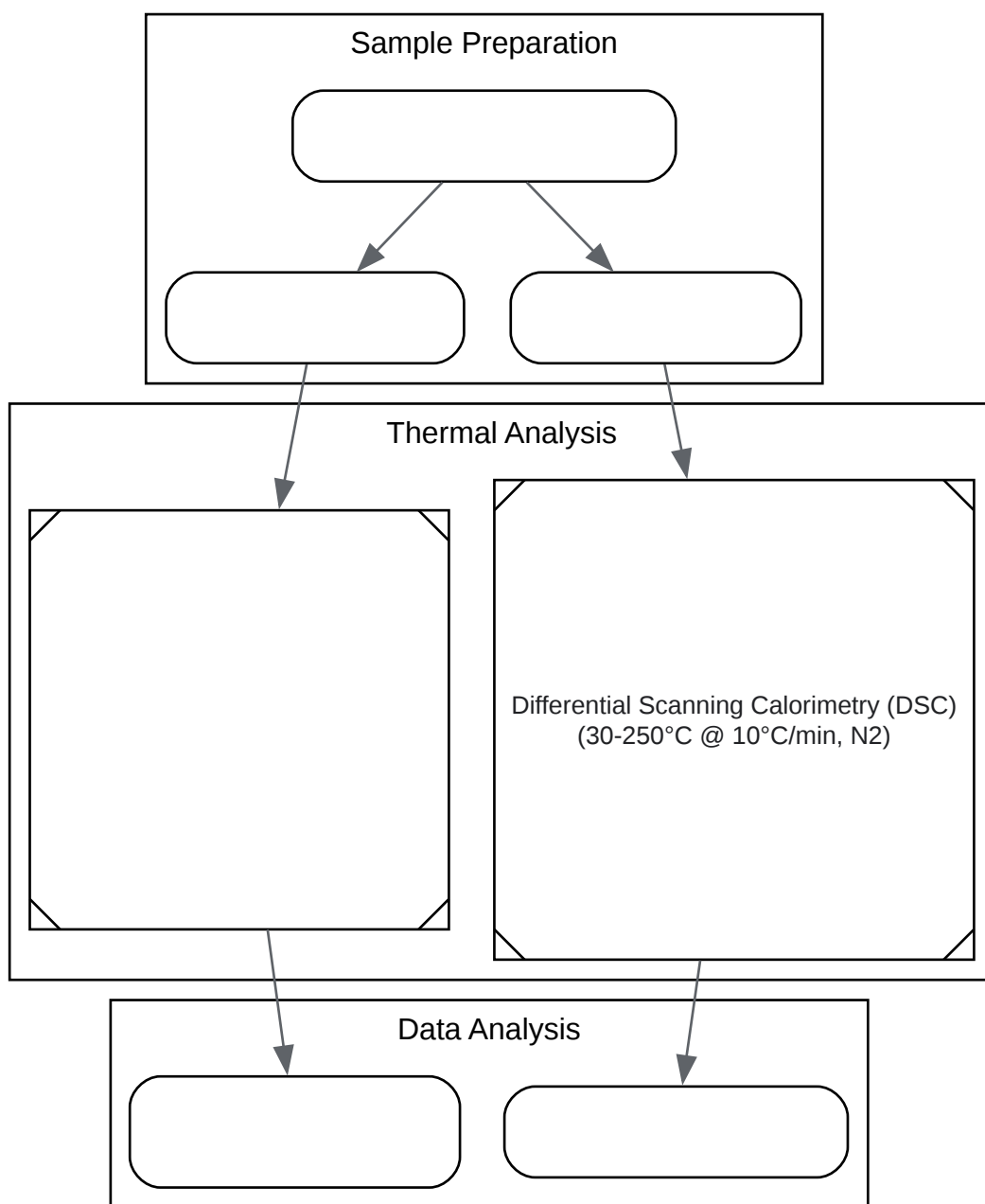
Objective: To identify thermal transitions such as melting and to determine the heat flow associated with these events.

Methodology:

- Instrumentation: A differential scanning calorimeter.
- Sample Preparation: Hermetically seal a small, accurately weighed sample of **Solvent Red 195** (typically 2-5 mg) in an aluminum DSC pan. Use an empty, sealed aluminum pan as a reference.
- Instrument Setup:
 - Purge the DSC cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Temperature Program:
 - Equilibrate the sample at 30 °C.
 - Heat the sample from 30 °C to 250 °C at a heating rate of 10 °C/min.
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis: Analyze the resulting DSC thermogram to identify endothermic peaks, which correspond to melting or other phase transitions.

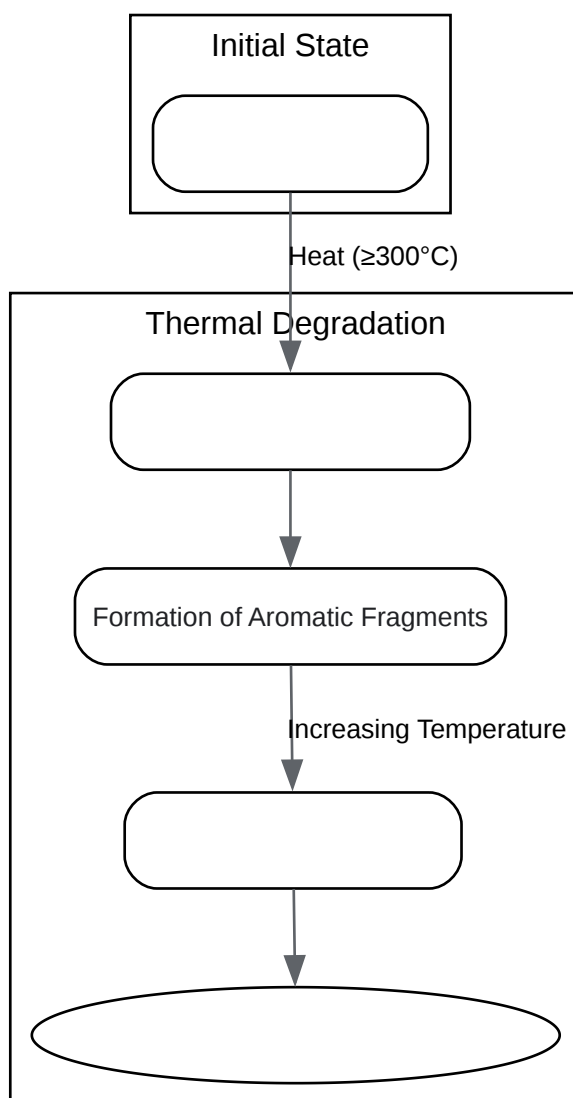
Visualizing Experimental and Degradation Pathways

To further elucidate the processes involved in the thermal analysis and potential degradation of **Solvent Red 195**, the following diagrams are provided.



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Caption: Experimental workflow for the thermal analysis of **Solvent Red 195**.



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Caption: Generalized thermal degradation pathway for azo dyes like **Solvent Red 195**.

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